

Safeguarding Your Research: A Comprehensive Guide to Handling CB1R Allosteric Modulator 3

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Compound of Interest

Compound Name: CB1R Allosteric modulator 3

Cat. No.: B10861451

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Essential safety protocols and operational guidance for researchers, scientists, and drug development professionals working with **CB1R Allosteric Modulator 3**. This document provides immediate, actionable information on personal protective equipment (PPE), handling, storage, and disposal to ensure a safe laboratory environment.

Immediate Safety and Handling Protocols

When working with **CB1R Allosteric Modulator 3**, a thorough understanding of its hazard profile is paramount. The compound is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects^[1]. Adherence to the following safety measures is mandatory.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure and ensure personal safety. The following table summarizes the required PPE for various laboratory activities involving **CB1R Allosteric Modulator 3**.

Activity	Required PPE	Rationale
Weighing and Preparing Solutions	- Chemical Splash Goggles- Nitrile Gloves (double-gloving recommended)- Lab Coat- Respiratory Protection (e.g., N95 or higher)	High risk of generating dust or aerosols. Protects against inhalation and skin/eye contact.
General Handling and Experiments	- Safety Glasses with Side Shields- Nitrile Gloves- Lab Coat	Minimizes risk from minor splashes and incidental contact.
High-Risk Operations (e.g., potential for splashing, large volumes)	- Face Shield (worn over safety goggles)- Chemical-Resistant Apron (over lab coat)- Nitrile Gloves (double-gloving)	Provides an additional layer of protection for the face and body.
Cleaning and Decontamination	- Chemical Splash Goggles- Nitrile Gloves- Lab Coat	Protects against splashes of cleaning solutions and residual compound.

Note: Always consult your institution's specific safety guidelines and the full Safety Data Sheet (SDS) before handling any chemical.

Engineering Controls

Whenever possible, engineering controls should be the primary method of exposure control.

Control	Purpose
Chemical Fume Hood	To be used for all procedures that may generate dust, aerosols, or vapors.
Eyewash Station and Safety Shower	Must be readily accessible in the immediate work area.
Ventilation	Ensure the laboratory is well-ventilated to prevent the accumulation of airborne contaminants.

Operational and Disposal Plans

Proper operational procedures and a clear disposal plan are critical for laboratory safety and environmental protection.

Handling and Storage

- **Handling:** Avoid inhalation, and contact with eyes and skin. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling[1].
- **Storage:** Keep the container tightly sealed in a cool, well-ventilated area. Store at -20°C for the powder form or -80°C when in solvent. Keep away from direct sunlight and sources of ignition[1][2].

Accidental Release Measures

In the event of a spill, follow these steps:

- **Evacuate:** Clear the immediate area of all personnel.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Contain:** Use an absorbent material (e.g., diatomite, universal binders) to contain the spill[1].
- **Clean:** Decontaminate surfaces and equipment by scrubbing with alcohol[1].
- **Dispose:** Collect all contaminated materials in a sealed container for disposal as hazardous waste[1].

Disposal

Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations[1]. Avoid release to the environment[1].

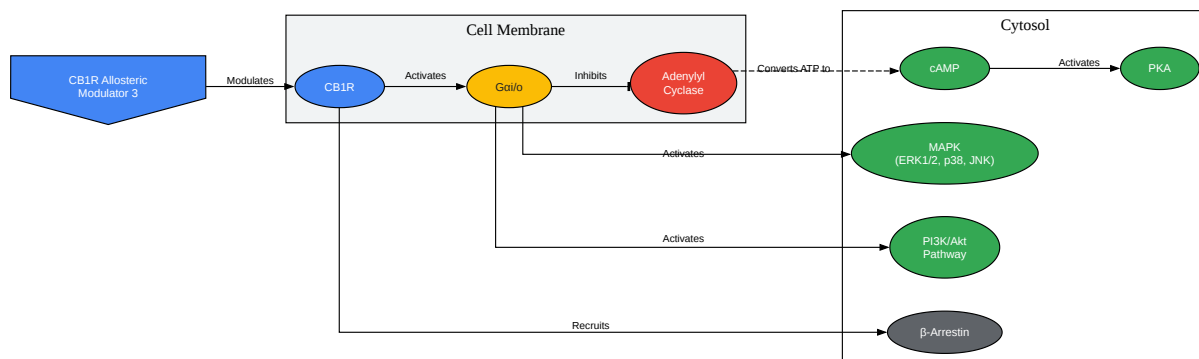
Experimental Protocols and Data

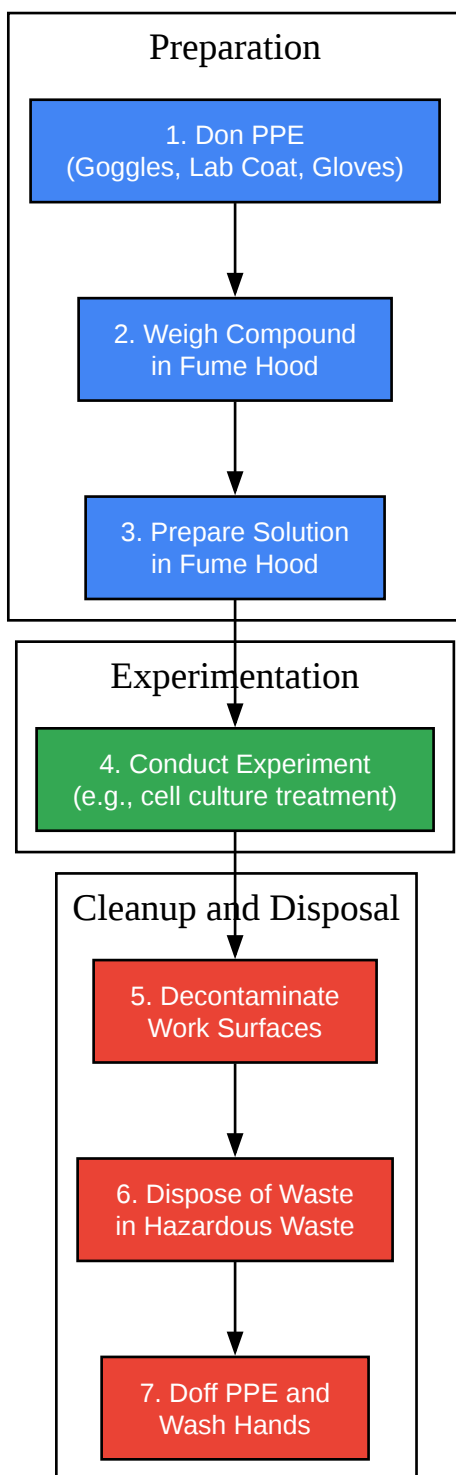
CB1R Allosteric modulator 3 is a positive allosteric modulator of the CB1 receptor, with potent inhibition of cAMP and β -Arrestin[2][3][4].

Parameter	Value	Reference
EC50 (cAMP inhibition)	0.018 μ M	[2] [3] [4]
EC50 (β -Arrestin inhibition)	1.241 μ M	[2] [3] [4]
Molecular Formula	C22H17ClN2O2	[1]
Molecular Weight	376.84 g/mol	[1]
CAS Number	2633686-36-7	[1]

Visualizing Key Pathways and Workflows

Understanding the biological context and experimental flow is crucial for effective research. The following diagrams illustrate the CB1R signaling pathway and a general workflow for handling **CB1R Allosteric Modulator 3**.





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